

Preparing a Stock Solution of AC-7954: An Application Note and Protocol

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Compound of Interest

Compound Name: AC-7954

Cat. No.: B15569478

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Introduction

AC-7954 is a potent and selective nonpeptide agonist of the urotensin-II (UT) receptor, also known as GPR14.^[1] As a small molecule, **AC-7954** provides a valuable tool for investigating the physiological and pathological roles of the urotensin system. Proper preparation of a stock solution is the critical first step for accurate and reproducible in vitro and in vivo studies. This document provides a detailed protocol for the preparation, storage, and handling of an **AC-7954** stock solution.

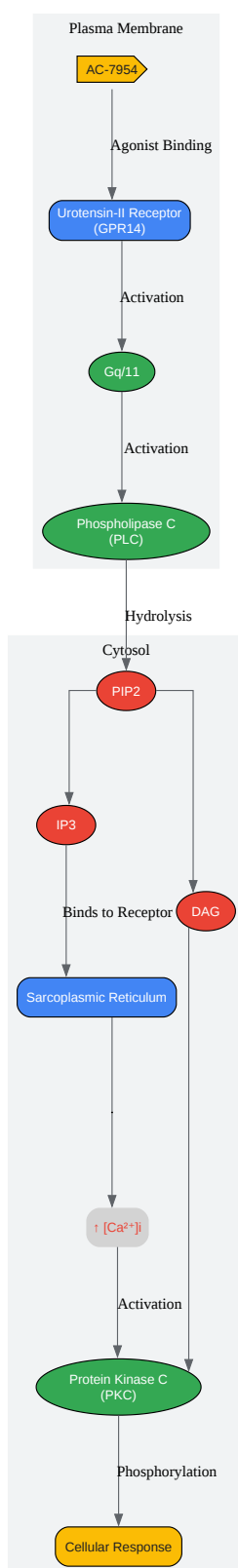
Chemical and Physical Properties

A summary of the key chemical and physical properties of **AC-7954** hydrochloride is presented in the table below. This information is essential for accurate calculations and preparation of stock solutions.

Property	Value
Chemical Name	(±)-3-(4-Chlorophenyl)-3-[2-(dimethylamino)ethyl]-3,4-dihydro-1H-2-benzopyran-1-one hydrochloride
Molecular Formula	C ₁₉ H ₂₀ ClNO ₂ · HCl
Molecular Weight	366.28 g/mol [1]
CAS Number	477313-09-0[1]
Appearance	White to off-white solid
Purity	≥98% (HPLC)
Solubility	Water: ~28 mg/mL (Soluble to 75 mM)[1], DMSO: Soluble to 75 mM

Urotensin-II Receptor Signaling Pathway

AC-7954 acts as an agonist at the urotensin-II receptor (GPR14), a G-protein coupled receptor (GPCR). The primary signaling cascade initiated by the activation of this receptor involves the Gq/11 protein, leading to the activation of Phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptors on the sarcoplasmic reticulum, triggering the release of intracellular calcium (Ca²⁺). This increase in cytosolic Ca²⁺, along with DAG, activates Protein Kinase C (PKC), which in turn phosphorylates various downstream targets, leading to a cellular response.



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Urotensin-II Receptor Signaling Pathway.

Experimental Protocol: Preparation of a 10 mM AC-7954 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AC-7954** in dimethyl sulfoxide (DMSO). DMSO is a common solvent for preparing stock solutions of small molecules for in vitro experiments due to its high solubilizing capacity and miscibility with aqueous media.

Materials

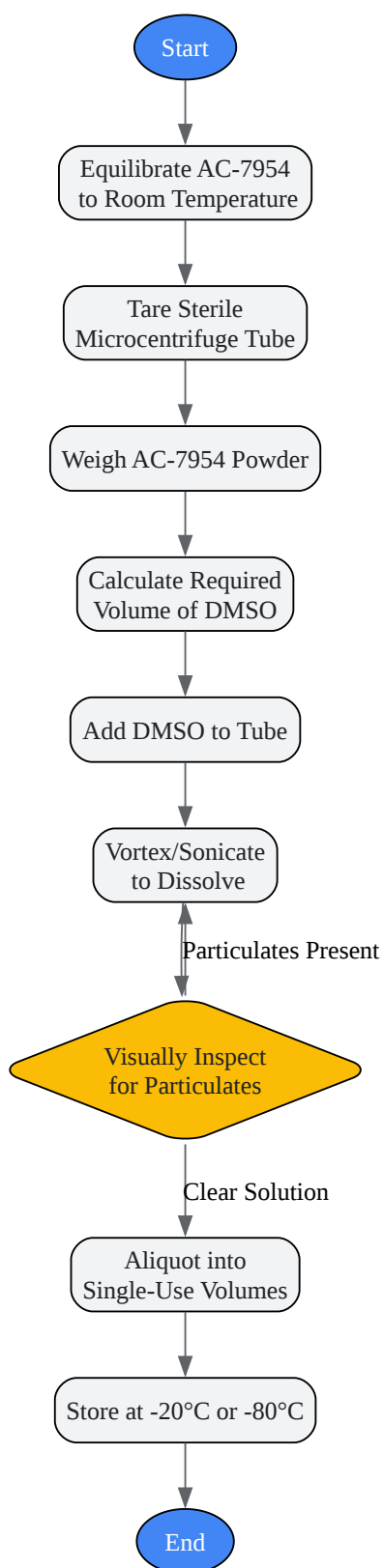
- **AC-7954** hydrochloride (powder)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- Sonicator (optional)

Procedure

- **Pre-weighing Preparation:** Before opening, bring the vial of **AC-7954** powder to room temperature to prevent condensation of moisture.
- **Weighing AC-7954:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **AC-7954** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.66 mg of **AC-7954** (Molecular Weight = 366.28 g/mol).
 - Calculation: $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 366.28 \text{ g/mol} = 0.00366 \text{ g} = 3.66 \text{ mg}$

- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **AC-7954** powder. To prepare a 10 mM stock solution with 3.66 mg of **AC-7954**, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the compound. If necessary, briefly sonicate the solution to ensure complete dissolution. Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- **Storage Conditions:** Store the aliquots at -20°C or -80°C for long-term storage. When stored in a solvent at -80°C, the solution should be stable for up to 6 months. For shorter-term storage of up to 1 month, -20°C is suitable.[\[1\]](#)

Workflow for Preparing AC-7954 Stock Solution



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Workflow for AC-7954 Stock Solution Preparation.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **AC-7954** and DMSO.
- Handle the powdered form of **AC-7954** in a chemical fume hood to avoid inhalation.
- DMSO can facilitate the absorption of other chemicals through the skin. Handle with care.
- Consult the Safety Data Sheet (SDS) for **AC-7954** for complete safety and handling information.

Conclusion

This application note provides a comprehensive guide for the preparation of **AC-7954** stock solutions. Adherence to this protocol will ensure the accurate and reproducible use of this potent urotensin-II receptor agonist in your research. Proper storage and handling are paramount to maintaining the integrity and activity of the compound.

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References

- 1. [abmole.com](https://www.abmole.com) [abmole.com]
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